High-Sensitivity GC-MS Quantification of Cotinine using Cotinine-d4 Internal Standard

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Compound of Interest

Compound Name:	*Cotinine-d4*
CAS No.:	*350818-68-7*
Cat. No.:	*B602447*

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Introduction & Scope

This Application Note details a robust, field-proven protocol for the quantification of Cotinine in human urine and serum using Gas Chromatography-Mass Spectrometry (GC-MS). Cotinine, the major metabolite of nicotine, is the gold-standard biomarker for tobacco exposure due to its longer half-life (16–20 hours) compared to nicotine (~2 hours).

This protocol utilizes **Cotinine-d4** as the internal standard (IS). The use of a deuterated isotopolog corrects for variations in extraction efficiency, injection volume, and ionization suppression, ensuring high scientific integrity and data reliability.

Target Audience: Analytical Chemists, Toxicologists, and Drug Development Scientists.

Experimental Principle: Isotope Dilution GC-MS

The core of this method is Isotope Dilution Mass Spectrometry (IDMS).

- Extraction: Cotinine is a weak base (pKa ~4.8). To extract it from an aqueous biological matrix into an organic solvent, the matrix must be alkalinized (pH > 10) to suppress

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ionization, rendering the molecule neutral and lipophilic.

- Chromatography: Separation is achieved on a non-polar (5% phenyl) capillary column. Cotinine is thermally stable and polar enough to be analyzed without derivatization, though clean liners are essential to prevent adsorption.
- Detection: Quantification is performed in Selected Ion Monitoring (SIM) mode. This maximizes sensitivity by focusing the quadrupole on specific mass-to-charge (m/z) ratios characteristic of the analyte and IS, filtering out matrix noise.

Materials & Reagents

Standards

- Target Analyte: (-)-Cotinine (CAS: 486-56-6), >98% purity.
- Internal Standard: (±)-**Cotinine-d4** (Pyridine-d4) (CAS: 1020719-61-2 or similar).
  - Note: Ensure the deuterium label is on the pyridine ring to shift the major fragment ion. If using N-methyl-d3, adjust ions accordingly. This protocol assumes **Cotinine-d4** (pyridine-d4).

Reagents

- Extraction Solvent: Dichloromethane (DCM), HPLC Grade.
- Basifying Agent: 5 M Sodium Hydroxide (NaOH).
- Drying Agent: Anhydrous Sodium Sulfate (

).
- Carrier Gas: Helium (Ultra High Purity, >99.999%).

Sample Preparation Protocol

Caution: Handle all biological samples as potentially infectious. Work in a biosafety cabinet.

Preparation of Standards

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- Stock Solution (1 mg/mL): Dissolve 10 mg Cotinine in 10 mL Methanol.
- Internal Standard Stock (100 µg/mL): Dissolve **Cotinine-d4** in Methanol.
- Working IS Solution (1 µg/mL): Dilute IS Stock 1:100 in Methanol.
- Calibration Standards: Prepare 6 levels in blank urine/serum ranging from 10 ng/mL to 2000 ng/mL. Add the same amount of IS to each.

Extraction Workflow (Liquid-Liquid Extraction)

This method uses a simplified alkaline Liquid-Liquid Extraction (LLE) optimized for throughput and recovery.

- Aliquot: Transfer 1.0 mL of urine or serum into a 15 mL glass centrifuge tube.
- Spike IS: Add 50 µL of Working IS Solution (1 µg/mL) to every sample and standard. Vortex briefly.
- Alkalinize: Add 100 µL of 5 M NaOH.
  - Mechanism:[1] This raises pH > 11, converting protonated cotinine (

) to neutral cotinine (

).
- Extract: Add 2.0 mL of Dichloromethane (DCM). Cap tightly.
- Agitate: Vortex vigorously for 2 minutes or rotate for 10 minutes.
- Phase Separation: Centrifuge at 3000 rpm (approx. 1500 x g) for 5 minutes.
  - Result: The organic (DCM) layer will be at the bottom.
- Transfer: Carefully aspirate and discard the upper aqueous layer. Transfer the lower organic layer to a clean vial.
- Dry: Add a small spatula tip of anhydrous

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to the DCM extract to remove residual water.

- Concentrate (Optional): If lower detection limits (<5 ng/mL) are required, evaporate DCM under a gentle stream of Nitrogen at 35°C to dryness and reconstitute in 100 µL Ethyl Acetate. Otherwise, inject DCM extract directly.

Instrumental Method (GC-MS)[2][3][4][5]

Gas Chromatography Parameters

Parameter	Setting
System	Agilent 7890/5977 or equivalent
Column	DB-5MS or Rtx-5MS (30 m × 0.25 mm ID × 0.25 µm film)
Inlet Temperature	260 °C
Injection Mode	Splitless (1.0 min purge)
Injection Volume	1.0 µL
Carrier Gas	Helium, Constant Flow: 1.0 mL/min
Oven Program	Initial: 70°C (Hold 1.0 min) Ramp 1: 20°C/min to 200°C Ramp 2: 30°C/min to 280°C (Hold 3.0 min)
Transfer Line	280 °C

Mass Spectrometry Parameters (SIM Mode)

Operate in Electron Impact (EI) mode at 70 eV. A Solvent Delay of 3.5 minutes is recommended to protect the filament.

Analyte	Retention Time (approx)	Target Ion (Quantifier)	Qualifier Ion 1	Qualifier Ion 2
Cotinine	8.5 min	176	98	118
Cotinine-d4	8.5 min	180	102	122

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- Note on Ions: The base peak for Cotinine is m/z 98 (Pyridine ring fragment). For **Cotinine-d4** (pyridine-labeled), this shifts to m/z 102. The molecular ions are 176 and 180, respectively.[2]

Data Analysis & Visualization

Quantification Logic

Calculate the Response Ratio (RR) for each sample:

Plot

vs. Concentration (

) to generate the calibration curve. Linear regression (

) typically yields

.

Workflow Diagram

The following diagram illustrates the critical "Alkaline Switch" mechanism that ensures successful extraction.

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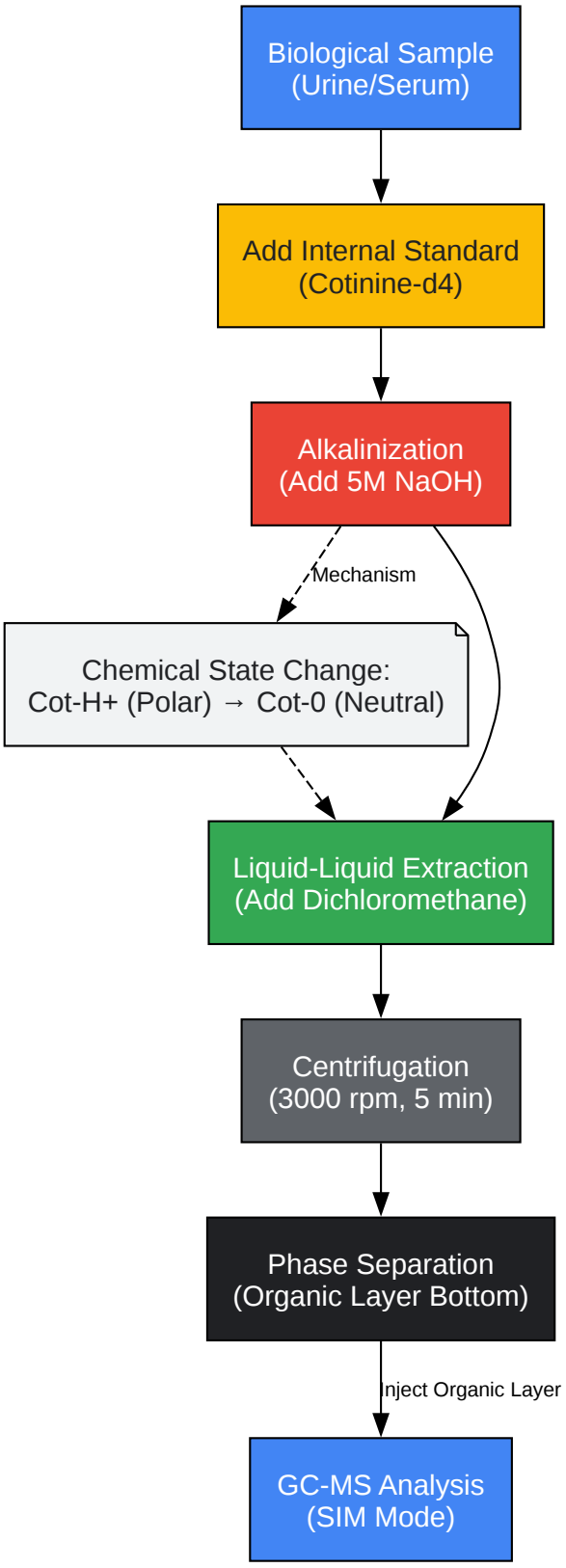

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Caption: Workflow for the alkaline extraction of Cotinine. The pH adjustment (Red Node) is the critical control point converting the analyte to its extractable neutral form.

Troubleshooting & Validation

System Suitability Checks

- Peak Shape: Cotinine is polar. Tailing peaks indicate active sites in the GC inlet liner. Action: Replace liner with a deactivated splitless liner (e.g., silanized glass wool).
- Sensitivity: Signal-to-Noise (S/N) ratio for the lowest standard (10 ng/mL) must be >10:1.
- Carryover: Inject a solvent blank after the highest standard. Area of cotinine in blank should be <0.5% of the LOQ.

Common Pitfalls

- Incorrect pH: If recovery is low (<50%), check the pH of the aqueous phase before adding DCM. It must be >10.
- Emulsions: Urine can form emulsions with DCM. Remedy: Centrifuge longer or add a pinch of salt (NaCl) to the aqueous phase before extraction.
- Interferences: Nicotine elutes earlier than Cotinine. Ensure the temperature ramp separates them (Nicotine ~5-6 min, Cotinine ~8-9 min).

References

- Centers for Disease Control and Prevention (CDC). "Laboratory Procedure Manual: Cotinine in Serum and Urine." National Health and Nutrition Examination Survey (NHANES). [Link]
- National Institute of Standards and Technology (NIST). "Cotinine Mass Spectrum (Electron Ionization)." NIST Chemistry WebBook, SRD 69. [Link][3]
- Shin, H.S., et al. (2002). "Sensitive and simple method for the determination of nicotine and cotinine in human urine, plasma and saliva by gas chromatography-mass spectrometry." Journal of Chromatography B. [Link]

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- Cerilliant Corporation. "Cotinine-d3 and Nicotine-d4 Certified Reference Materials." (Reference for commercial availability of deuterated standards). [Link]

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